Technical Guide: PD-1/PD-L1-IN-NP19 Effect on T-Cell Activation

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Compound of Interest

Compound Name:	*PD-1/PD-L1-IN-NP19*
Cat. No.:	*B10823503*

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Executive Summary

PD-1/PD-L1-IN-NP19 (commonly referred to as NP19) is a potent, small-molecule inhibitor targeting the Programmed Cell Death-1 (PD-1) and Programmed Cell Death-Ligand 1 (PD-L1) immune checkpoint axis.[1][2][3][4][5] Unlike monoclonal antibodies (mAbs) such as pembrolizumab or nivolumab, NP19 is a synthetic resorcinol dibenzyl ether derivative.

It functions by sterically hindering the protein-protein interaction (PPI) between PD-1 on T-cells and PD-L1 on tumor cells. This blockade prevents the phosphorylation of the ITIM and ITSM motifs on the PD-1 cytoplasmic tail, thereby blocking the recruitment of SHP-2 phosphatases. The downstream effect is the restoration of T-cell Receptor (TCR) signaling, resulting in robust T-cell activation, proliferation, and cytotoxic cytokine release (specifically IFN-

).

Key Technical Parameters:

- Chemical Class: Resorcinol dibenzyl ether[5][6][7]
- Target: Human PD-1/PD-L1 Interaction[1][2][3][4][5][6][8][9][10]

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- Potency (IC

  ): 12.5 nM (HTRF Assay)

- Primary Effect: Restoration of IFN-

  production in exhausted T-cells.

Mechanistic Profile: From Binding to Activation

Molecular Interaction

NP19 binds to the PD-L1 surface, occupying the hydrophobic pocket typically utilized by PD-1. This competitive inhibition is distinct from mAbs, which cover a larger surface area. NP19's high affinity (IC

= 12.5 nM) ensures that even in the presence of high PD-L1 expression on tumor cells, the inhibitory signal to the T-cell is abrogated.

Signaling Cascade Restoration

When PD-1 engages PD-L1, SHP-2 dephosphorylates ZAP70 and PI3K, shutting down T-cell activation. NP19 prevents this engagement.[5][6][7][9][11]

Pathway Logic:

- Blockade: NP19 binds PD-L1

  PD-1 remains unbound.

- TCR Engagement: TCR binds MHC/Antigen

  Lck phosphorylates ITAMs.

- Signal Propagation: ZAP70 recruitment

  LAT signalosome formation.

- Transcription Factor Activation: NFAT, AP-1, and NF-

  B translocate to the nucleus.

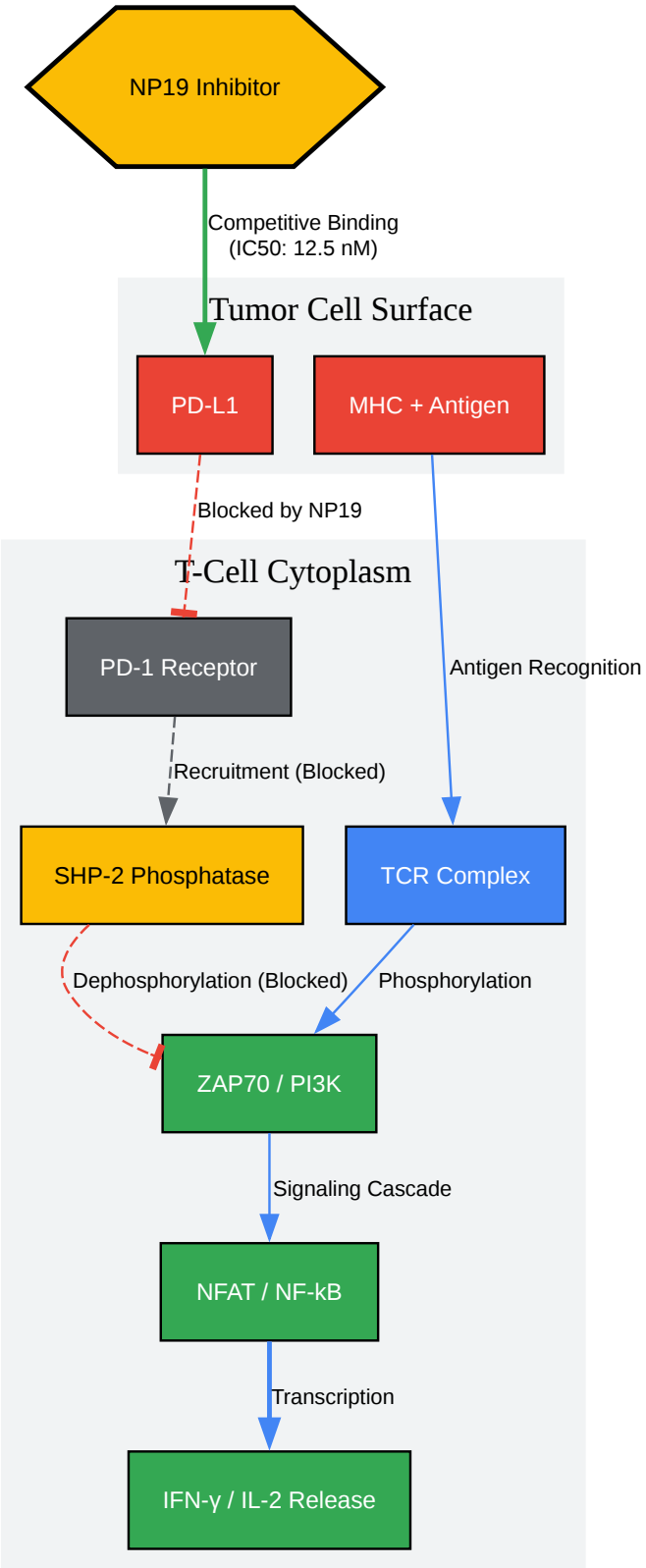
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- Output: Gene expression of IFNG (Interferon-gamma), IL2, and GZMB (Granzyme B).

Visualization of Signaling Pathway

The following diagram illustrates the restoration of T-cell activation pathways by NP19.

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Figure 1: Mechanism of Action. NP19 binds PD-L1, preventing PD-1 ligation and SHP-2 recruitment, thereby allowing TCR-mediated ZAP70 phosphorylation and downstream cytokine release.

In Vitro Characterization: Quantitative Effects

The efficacy of NP19 is best characterized using a co-culture system involving T-cells and PD-L1 overexpressing tumor cells.[5][6] The standard model uses Hep3B/OS-8/hPD-L1 cells (which express membrane-bound anti-CD3 scFv to simulate TCR engagement and human PD-L1) co-cultured with primary CD3+ T-cells.

Data Summary

The following table summarizes the effect of NP19 on T-cell activation markers compared to controls.

Parameter	NP19 Treatment	Control (Vehicle)	Reference (mAb)
Binding Affinity (IC)	12.5 nM	N/A	~1-5 nM
IFN- Production	Dose-dependent increase (0.37–10 M)	Basal (Suppressed)	High
Murine PD-1 Inhibition	> 1,000 nM (Poor cross-reactivity)	N/A	Variable
Cytotoxicity (A549/MCF-7)	No toxicity @ 10 M	N/A	N/A

Key Insight: NP19 is highly selective for human PD-L1.[1][3] Researchers using murine models (e.g., syngeneic mice) must be aware that NP19 has significantly lower potency against mouse PD-1/PD-L1 (>1

M) compared to human (12.5 nM).

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Experimental Protocols

To validate the effect of NP19 on T-cell activation, use the following standardized protocols. These are designed to be self-validating by including necessary positive and negative controls.

Protocol A: HTRF PD-1/PD-L1 Binding Assay

Purpose: To verify the biochemical potency (IC

) of the NP19 batch.

Reagents:

- Europium cryptate-labeled anti-tag antibody (Donor).
- d2-labeled anti-tag antibody (Acceptor).
- Recombinant Human PD-L1 (His-tagged).
- Recombinant Human PD-1 (Fc-tagged).
- NP19 (dissolved in DMSO).[1]

Workflow:

- Preparation: Dilute NP19 in assay buffer (PBS + 0.1% BSA) to create a serial dilution (e.g., 0.1 nM to 10

  M).
- Incubation 1: Mix NP19 with hPD-L1-His (4 nM final) for 15 minutes at RT. Rationale: Allows NP19 to occupy the binding pocket.
- Addition: Add hPD-1-Fc (20 nM final) and incubate for 1 hour.
- Detection: Add Anti-His-Eu and Anti-Human Fc-d2. Incubate for 1 hour.
- Read: Measure FRET signal (665 nm / 620 nm ratio) on a microplate reader (e.g., Tecan or EnVision).

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- Analysis: Plot % Inhibition vs. Log[NP19]. Valid IC

  should be ~10-20 nM.

Protocol B: T-Cell/Tumor Co-Culture Activation Assay

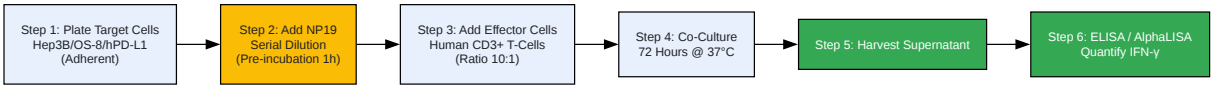
Purpose: To measure functional T-cell reactivation via IFN-

quantification.

Cell System:

- Target Cells: Hep3B/OS-8/hPD-L1 (Engineered to activate T-cells via OS-8 but suppress them via PD-L1).
- Effector Cells: Purified human CD3+ T-cells (from PBMCs).

Workflow Visualization:



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Figure 2: Co-Culture Assay Workflow. A stepwise approach to assessing functional T-cell rescue by NP19.

Detailed Steps:

- Seeding: Plate Hep3B/OS-8/hPD-L1 cells in a 96-well plate (1x10

  cells/well) and allow adherence overnight.
- Drug Treatment: Remove media. Add fresh media containing NP19 (0.1, 1, 5, 10

  M). Include DMSO vehicle control and Anti-PD-1 mAb (e.g., Pembrolizumab 10

  g/mL) as a positive control.

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- T-Cell Addition: Add freshly isolated CD3+ T-cells (1x10

  cells/well). The OS-8 membrane protein on the tumor cells will engage the TCR on T-cells, providing Signal 1.

- Incubation: Incubate for 48–72 hours.

- Readout: Collect supernatant. Quantify IFN-

  using a commercial ELISA kit.

- Validation:

  - Vehicle Control: Should show low IFN-

    (PD-L1 suppression is active).

  - NP19 High Dose: Should show significantly elevated IFN-ngcontent-ng-c2699131324="" _nghost-ng-c2339441298="" class="inline ng-star-inserted">

    (Suppression blocked).[2]

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